

Himalomycin B isolation protocol from Streptomyces culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Himalomycin B*

Cat. No.: B1245826

[Get Quote](#)

Application Notes and Protocols for Researchers

Topic: Isolation Protocol for Himalomycin B from Streptomyces Culture

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Himalomycin A and B are anthracycline antibiotics isolated from the marine-derived *Streptomyces* sp. isolate B6921.[1][2][3][4][5] These compounds belong to the fridamycin group of antibiotics and have demonstrated notable biological activity.[1][2] This document provides a detailed protocol for the isolation and purification of **Himalomycin B** from the culture broth of *Streptomyces* sp. B6921, based on established methodologies. The protocol covers fermentation, extraction, and multi-step chromatographic purification.

Experimental Protocols

Fermentation of *Streptomyces* sp. B6921

This protocol describes the cultivation of *Streptomyces* sp. B6921 for the production of **Himalomycin B**.

1.1. Media Preparation:

- M2+ Medium: Prepare the M2+ medium with the following components.^[1] The pH should be adjusted to 7.8 with 2 N NaOH before sterilization.^[1]
 - Malt extract: 10 g/L
 - Yeast extract: 4 g/L
 - Glucose: 4 g/L
 - Artificial seawater: 500 mL/L
 - Tap water: 500 mL/L

1.2. Inoculation and Fermentation:

- Inoculate twelve 1 L Erlenmeyer flasks, each containing 200 mL of M2+ medium, with well-grown agar subcultures of *Streptomyces* sp. isolate B6921.^[1]
- Incubate the flasks at 28 °C for 3 days with agitation at 95 rpm.^[1]
- Use the resulting seed culture to inoculate a 20 L jar fermentor.^[1]
- Maintain the fermentor at 28 °C for 72 hours.^[1]

Extraction of Crude Himalomycin B

This section details the extraction of the crude antibiotic mixture from the fermentation broth.

- Following fermentation, harvest the culture broth.
- Perform an extraction using ethyl acetate to obtain the crude extract containing Himalomycin A and B, along with other metabolites.^[1]

Chromatographic Purification of Himalomycin B

A multi-step chromatographic process is employed to isolate and purify **Himalomycin B** from the crude extract.

3.1. Step 1: Flash Chromatography (Silica Gel)

- Subject the crude extract to flash chromatography on a silica gel column.^[1]
- Elute the column with a methanol/chloroform (MeOH/CHCl₃) gradient to yield eight primary fractions.^[1] The more polar fractions will contain Himalomycin A and B.^[1]

3.2. Step 2: Size-Exclusion Chromatography (Sephadex LH-20)

- Further separate the polar fractions containing the target compounds using a Sephadex LH-20 column (4 x 100 cm).^[1]
- Use a solvent system of chloroform/40% methanol (CHCl₃/40% MeOH) for elution to enrich the yellow-colored compounds, which include the himalomycons.^[1]

3.3. Step 3: Preparative High-Performance Liquid Chromatography (HPLC)

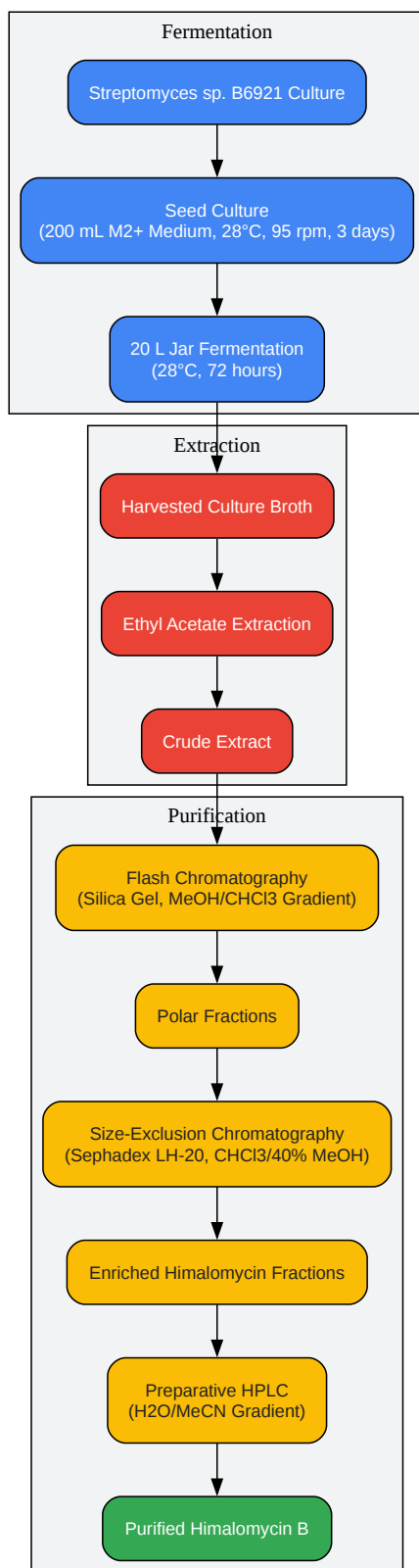
- The final purification of **Himalomycin B** is achieved through preparative HPLC.
- Employ a water/acetonitrile (H₂O/MeCN) gradient for elution, starting with 40% H₂O, at a flow rate of 10 mL/min.^[1]

Data Presentation

The following table summarizes the quantitative data and parameters for the isolation of **Himalomycin B**.

Parameter	Value	Reference
Fermentation Volume	20 L	[1]
Incubation Temperature	28 °C	[1]
Incubation Time (Seed Culture)	3 days	[1]
Incubation Time (Fermentor)	72 hours	[1]
Agitation Speed	95 rpm	[1]
Flash Chromatography Column	Silica Gel	[1]
Flash Chromatography Solvents	Methanol/Chloroform Gradient	[1]
Sephadex LH-20 Column Dimensions	4 x 100 cm	[1]
Sephadex LH-20 Solvents	Chloroform/40% Methanol	[1]
Preparative HPLC Solvents	Water/Acetonitrile Gradient (starting at 40% H ₂ O)	[1]
Preparative HPLC Flow Rate	10 mL/min	[1]
Yield of Himalomycin A	2.5 mg	[1][4]

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for **Himalomycin B** isolation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. wwwuser.gwdguser.de [wwwuser.gwdguser.de]
- 2. [PDF] Himalomycin A and B: isolation and structure elucidation of new fridamycin type antibiotics from a marine Streptomyces isolate. | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 3. Himalomycin A and B: isolation and structure elucidation of new fridamycin type antibiotics from a marine Streptomyces isolate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Himalomycin B isolation protocol from Streptomyces culture]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1245826#himalomycin-b-isolation-protocol-from-streptomyces-culture>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com